

Application Note: Development of Tetrahydroindazole-Based Sigma-2 (TMEM97) Receptor Ligands

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Compound of Interest

Compound Name: 3-Phenyl-4,5,6,7-tetrahydro-1h-indazole

CAS No.: 28748-99-4

Cat. No.: B1347015

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Executive Summary

The Sigma-2 receptor, recently identified as TMEM97 (Transmembrane Protein 97), is a validated biomarker for tumor proliferation and a therapeutic target for cancer, Alzheimer's disease, and neuropathic pain. While traditional ligands like PB28 and Siramesine have established the field, the 4,5,6,7-tetrahydroindazole (THI) scaffold has emerged as a privileged structure offering superior physicochemical properties, rigid stereochemical control, and high selectivity against the Sigma-1 receptor.

This guide provides a comprehensive workflow for the design, synthesis, and validation of THI-based Sigma-2 ligands. It moves beyond theoretical review to provide actionable protocols for chemical synthesis, radioligand binding assays, and functional characterization.

Module 1: Rational Design & Chemical Synthesis[1]

The THI scaffold serves as a bioisostere for the indole or tetralin moieties found in classic Sigma-2 ligands. Its partially saturated ring system allows for the precise positioning of hydrophobic groups required to occupy the hydrophobic pocket of TMEM97.

Synthetic Strategy: The Modified Knorr Approach

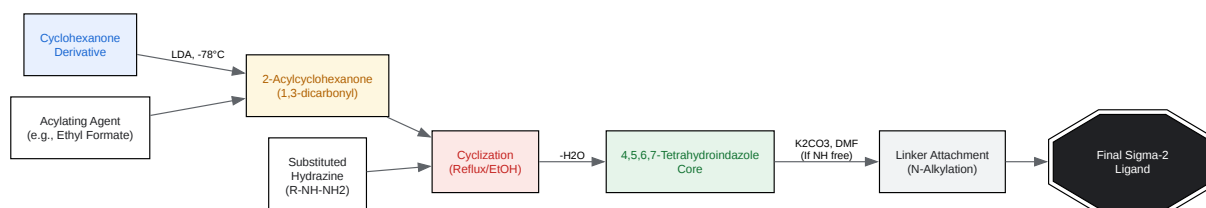
The most robust route to 4,5,6,7-tetrahydroindazoles involves the condensation of 2-acylcyclohexanones with substituted hydrazines. This method is preferred over the Vilsmeier-Haack formylation for library generation due to its modularity.

Key Reaction Pathway

- **Precursor Formation:** Acylation of cyclohexanone (or substituted analogs) to form a 1,3-dicarbonyl equivalent.
- **Cyclization:** Reaction with hydrazine (or aryl/alkyl hydrazines) to close the pyrazole ring.
- **N-Alkylation (Optional):** If using unsubstituted hydrazine, subsequent N-alkylation introduces the "spacer-amine" tail critical for Sigma-2 affinity.

Visualization: Synthetic Workflow

The following diagram outlines the retro-synthetic logic and forward synthesis for a lead THI candidate.



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Figure 1: Modular synthesis of tetrahydroindazole ligands. The "Linker Attachment" step is critical for introducing the basic amine pharmacophore required for electrostatic interaction with Asp29 in TMEM97.

Module 2: In Vitro Binding Affinity Screening

Validating affinity for Sigma-2 (TMEM97) requires distinguishing it from the Sigma-1 receptor, which often shares ligand overlapping. The "Gold Standard" protocol uses [³H]-DTG in the presence of (+)-pentazocine (to mask Sigma-1 sites).

Protocol: Radioligand Displacement Assay

Objective: Determine the inhibition constant (

) of the new THI ligand.

Materials:

- Membrane Source: Rat liver membranes (rich in Sigma-2) or MCF-7 cell membranes.
- Radioligand: [³H]-1,3-Di-o-tolylguanidine ([³H]-DTG) (Specific Activity ~30-50 Ci/mmol).
- Masking Agent: (+)-Pentazocine (100 nM final concentration).
- Buffer: 50 mM Tris-HCl, pH 8.0.

Step-by-Step Procedure:

- Preparation: Thaw membrane homogenates and resuspend in Tris-HCl buffer to a protein concentration of ~0.5 mg/mL.
- Masking: Pre-incubate membranes with 100 nM (+)-pentazocine for 15 minutes at room temperature. Note: This blocks Sigma-1 receptors, ensuring [³H]-DTG binds only to Sigma-2.
- Incubation:
 - Add 100 µL Membrane prep.
 - Add 50 µL [³H]-DTG (Final conc: 3 nM).

- Add 50 μ L Test Compound (Concentration range:
to
M).
- Total Volume: 200-250 μ L.
- Equilibrium: Incubate for 120 minutes at 25°C.
- Termination: Rapid filtration through GF/B glass fiber filters (pre-soaked in 0.5% polyethyleneimine) using a cell harvester.
- Washing: Wash filters 3x with ice-cold buffer.
- Quantification: Add scintillation cocktail and count radioactivity (CPM).

Data Analysis & Interpretation

Calculate

using non-linear regression (Sigmoidal dose-response). Convert to

using the Cheng-Prusoff equation:

Table 1: Expected Affinity Profile for a Successful Lead

Parameter	Target Value	Control (Siramesine)	Interpretation
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| Sigma-2

| < 10 nM | ~0.1 - 1.0 nM | High affinity is required for therapeutic efficacy. | | Sigma-1

| > 1,000 nM | ~20 - 50 nM | High ratio indicates selectivity (avoids off-target motor effects). | | Selectivity Ratio | > 100-fold | ~50-fold | Critical for reducing Sigma-1 mediated side effects. |

Module 3: Functional Characterization (Caspase-3 Activation)

Sigma-2 agonists are known to induce cytotoxicity in cancer cells via a non-apoptotic or caspase-dependent apoptotic mechanism, often involving lysosomal membrane permeabilization or calcium release.

Protocol: Caspase-3 Fluorometric Assay

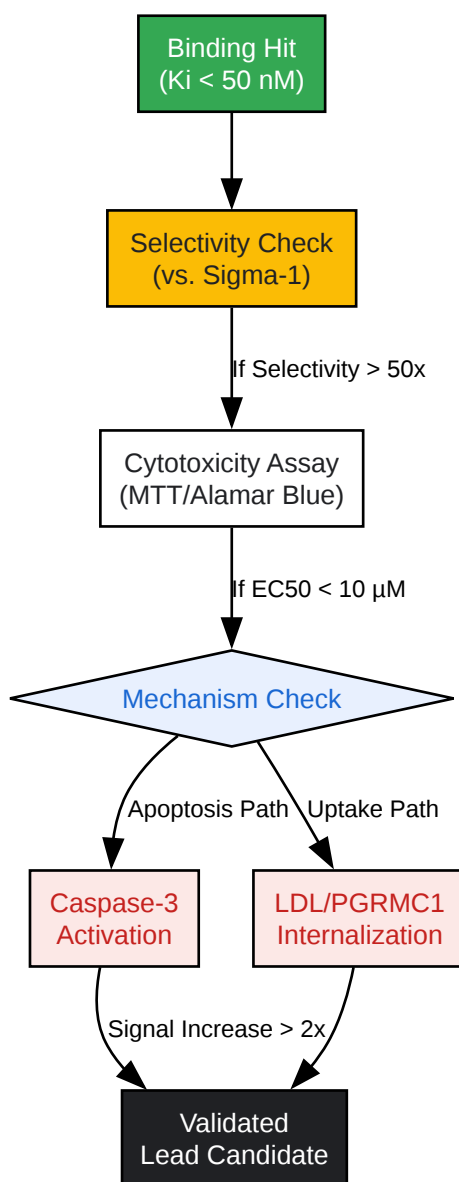
Rationale: To confirm that the THI ligand induces cell death via the canonical Sigma-2 apoptotic pathway.

Workflow:

- **Seeding:** Plate Panc02 or MCF-7 cells (5,000 cells/well) in 96-well black-walled plates.
- **Treatment:** Treat cells with the THI ligand (at concentration) for 24 hours. Include Siramesine as a positive control.
- **Lysis:** Aspirate media and add 50 μ L of Cell Lysis Buffer. Incubate on ice for 10 min.
- **Reaction:** Add 50 μ L of 2X Reaction Buffer containing 10 mM DTT and the substrate Ac-DEVD-AMC (50 μ M).
- **Kinetics:** Measure fluorescence (Ex 380 nm / Em 460 nm) every 10 minutes for 1 hour at 37°C.
- **Validation:** Pre-treatment with Z-VAD-FMK (pan-caspase inhibitor) should abolish the signal, confirming specificity.

Visualization: Functional Screening Cascade

This diagram illustrates the decision tree for advancing a compound from binding to function.



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Figure 2: Functional screening cascade. Only compounds demonstrating both high affinity (Binding) and physiological impact (Cytotoxicity/Mechanism) advance to lead status.

Module 4: Lead Optimization & SAR Insights

When optimizing the tetrahydroindazole scaffold, empirical data suggests specific modifications to enhance Sigma-2 affinity:

- N1-Position: Bulky hydrophobic groups (e.g., benzyl, phenyl) often enhance affinity by engaging the hydrophobic pocket of TMEM97.

- C3-Position: Substituents here (e.g., methyl, trifluoromethyl) can lock the conformation but must not be too sterically hindering.
- The Basic Amine: A basic nitrogen atom (usually in a piperazine or piperidine ring linked to the THI core) is non-negotiable. It forms a salt bridge with Asp29 in the receptor. The linker length (typically 2-4 carbons) between the THI core and this amine is a critical tuning parameter.

References

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Sources

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